

1,2-Dichlorobenzene-D4 CAS number and molecular weight

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: 1,2-Dichlorobenzene-D4

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Technical Guide: 1,2-Dichlorobenzene-D4

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the chemical and physical properties of **1,2-Dichlorobenzene-D4**, its applications in experimental research, and an overview of the metabolic pathways of its non-deuterated analog.

Core Chemical Information

1,2-Dichlorobenzene-D4 is a deuterated form of 1,2-dichlorobenzene, where four hydrogen atoms on the benzene ring have been replaced with deuterium. This isotopic labeling makes it a valuable tool in various analytical and research applications.

Table 1: Chemical Identifiers and Molecular Properties



Property	Value	Citations
CAS Number	2199-69-1	_
Molecular Formula	C ₆ D ₄ Cl ₂	
Molecular Weight	151.03 g/mol	
Synonyms	o-Dichlorobenzene-d4, Tetradeutero-1,2- dichlorobenzene	_

Physicochemical Data

1,2-Dichlorobenzene-D4 is a colorless liquid with physical properties similar to its non-deuterated counterpart.

Table 2: Physicochemical Properties

Property	Value
Appearance	Colorless liquid
Density	1.341 g/mL at 25 °C
Boiling Point	178-180 °C
Melting Point	-17 °C
Solubility	Poorly soluble in water, miscible with most organic solvents.

Experimental Applications and Protocols

A primary application of **1,2-Dichlorobenzene-D4** is as a surrogate or internal standard in analytical chemistry, particularly in gas chromatography-mass spectrometry (GC/MS) methods for the analysis of volatile organic compounds (VOCs).

EPA Method 524.2 is a widely used procedure for the "Measurement of Purgeable Organic Compounds in Water by Capillary Column Gas Chromatography/Mass Spectrometry". In this





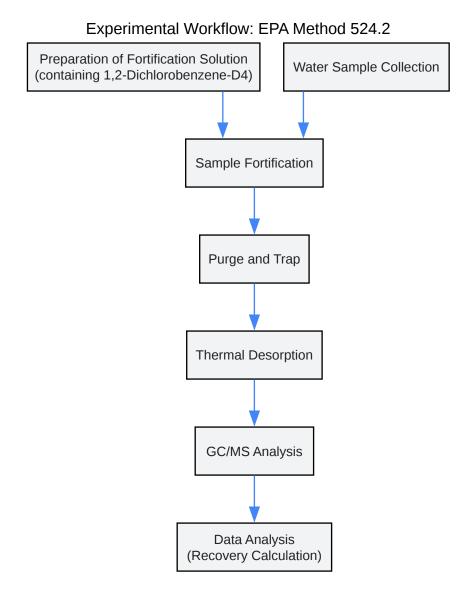


method, **1,2-Dichlorobenzene-D4** is used as a surrogate standard to monitor the performance of the analytical procedure.

Methodology Overview:

- Preparation of Fortification Solution: A solution containing the internal standard (e.g., fluorobenzene), and surrogate compounds, including 1,2-Dichlorobenzene-D4, is prepared in methanol. A typical concentration is 5 µg/mL for each component.[1]
- Sample Fortification: A small aliquot (e.g., 5 μL) of this fortification solution is added to a 25 mL water sample. This results in a known concentration (e.g., 1 μg/L) of the surrogate in the sample.[1]
- Purge and Trap: The volatile organic compounds are purged from the water sample using an inert gas. The purged compounds are then trapped on a solid sorbent.
- Thermal Desorption and GC/MS Analysis: The trapped compounds are thermally desorbed and transferred to a gas chromatograph for separation, followed by detection and quantification using a mass spectrometer.
- Data Analysis: The recovery of 1,2-Dichlorobenzene-D4 is calculated to assess the
 efficiency of the sample preparation and analysis process.





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EPA Method 524.2 Workflow

Metabolic Pathways of 1,2-Dichlorobenzene

While specific metabolic studies on the deuterated form are not widely available, the biotransformation of the parent compound, 1,2-dichlorobenzene, has been studied. The primary site of metabolism is the liver, involving Phase I and Phase II reactions.

Phase I Metabolism: The initial step is an oxidation reaction catalyzed by cytochrome P450 enzymes. This reaction introduces a hydroxyl group to the aromatic ring, forming dichlorophenols.[2]



Phase II Metabolism: The dichlorophenol metabolites are then conjugated with endogenous molecules, such as glutathione or sulfate, to increase their water solubility and facilitate their excretion from the body. The major route of biotransformation is through the glutathione pathway, leading to the formation of mercapturic acids.[3]

1,2-Dichlorobenzene Phase I Metabolism (Cytochrome P450 Oxidation) Dichlorophenols Phase II Metabolism (Conjugation) Glutathione Conjugates Sulfate Conjugates Excretion

Metabolic Pathway of 1,2-Dichlorobenzene

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Biotransformation of 1,2-Dichlorobenzene

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- To cite this document: BenchChem. [1,2-Dichlorobenzene-D4 CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b032888#1-2-dichlorobenzene-d4-cas-number-and-molecular-weight]

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